Essential Safety and Operational Guide for Handling Tizanidine-d4

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Compound of Interest

Compound Name:	*Tizanidine-d4*
CAS No.:	*1188331-19-2*
Cat. No.:	*B562766*

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Tizanidine-d4**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure laboratory safety and compliance with regulatory standards.

Key Data for **Tizanidine-d4**

For quick reference, the following table summarizes important quantitative information for **Tizanidine-d4**.

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Parameter	Value	Source(s)
CAS Number	1188263-51-5	[1]
Molecular Formula	$C_9H_4D_4ClN_5S \cdot HCl$	[1]
Synonym	5-chloro-N-(4,5-dihydro-1H-imidazol-2-yl-4,4,5,5-d4)-2,1,3-benzothiadiazol-4-amine, monohydrochloride	[1]
Hazard Statements	H302+H332: Harmful if swallowed or if inhaledH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[1][2][3]
Signal Word	Warning	[1][2][4]

Personal Protective Equipment (PPE)

To minimize exposure to **Tizanidine-d4**, all personnel must wear the appropriate personal protective equipment.

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PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects against splashes and airborne particles that can cause serious eye irritation.[5]
Hand Protection	Chemically resistant gloves (e.g., nitrile, PVC).	Prevents skin contact, which can cause irritation.[5][6] Consider double gloving for added protection.[6]
Body Protection	Impervious clothing or a laboratory coat. For larger quantities (up to 1 kg), a disposable coverall of low permeability is recommended.	Minimizes the risk of skin contact with the compound.[5][6]
Respiratory Protection	Use a suitable respirator if ventilation is inadequate or when handling the solid form to prevent dust inhalation. A quarter mask (DIN EN 140) may be appropriate.	Tizanidine-d4 can cause respiratory irritation and may be harmful if inhaled.[1][5][7]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is mandatory to ensure safe handling of **Tizanidine-d4** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ensure that an eyewash station and safety shower are readily accessible.
- Before handling, verify that all necessary PPE is available and in good condition.

2. Handling the Compound:

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- Avoid all personal contact, including inhalation and contact with eyes and skin.[4][6]
- Prevent the formation of dust and aerosols during handling.[4]
- Do not eat, drink, or smoke in areas where the chemical is being handled.[5]
- Wash hands thoroughly after handling, even if gloves were worn.[4]

3. In Case of Exposure:

- Eye Contact: Immediately rinse opened eyes for several minutes under running water. If symptoms persist, consult a doctor.[1][2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[1][2]
- Inhalation: Move the individual to fresh air. If required, provide artificial respiration. Seek medical attention if symptoms persist.[1][2]
- Ingestion: If swallowed, call a poison center or doctor immediately. Rinse mouth but do not induce vomiting.[1][3]

4. Storage:

- Keep the container tightly sealed.[1][8][9]
- Store in a dry, cool, and well-ventilated place away from heat and sources of ignition.[7][9]
- Store locked up.[2][9]

Disposal Plan

Proper disposal of **Tizanidine-d4** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Labeling:

- **Tizanidine-d4** waste must be treated as hazardous waste.

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- Collect waste material in a suitable, sealed, and clearly labeled container. The label must include "Hazardous Waste" and the full chemical name.

2. Disposal Procedure:

- Do not dispose of **Tizanidine-d4** with household garbage or allow it to reach the sewage system.[1]
- Disposal must be carried out in accordance with official national and local regulations.[1]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.

Experimental Workflow Visualization

The following diagram illustrates the key procedural steps for the safe handling of **Tizanidine-d4**, from preparation to disposal.

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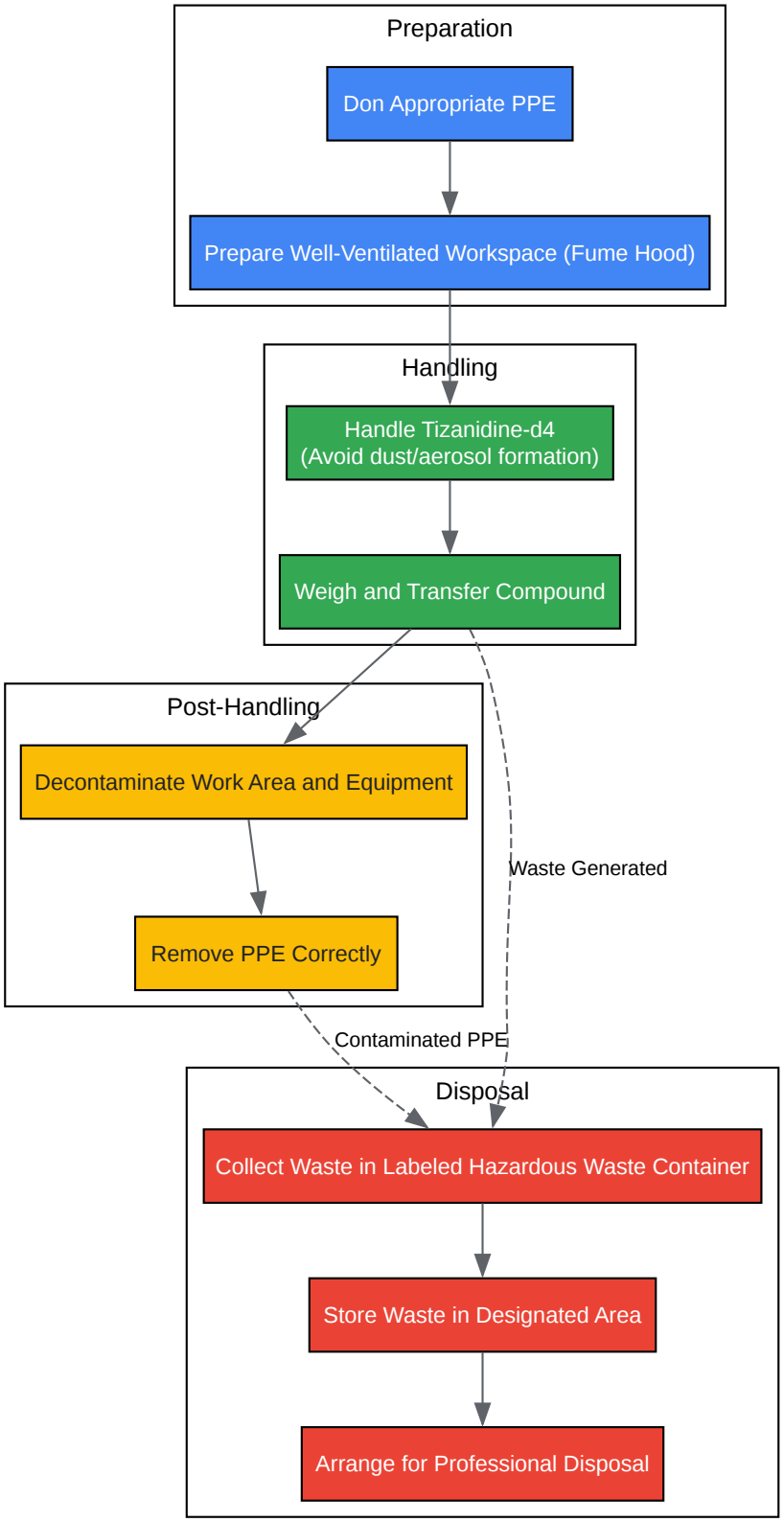

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Caption: Workflow for the safe handling and disposal of **Tizanidine-d4**.

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